

solubility of C.I. Mordant yellow 8 in different solvents

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Compound of Interest

Compound Name: C.I. Mordant yellow 8

Cat. No.: B1585443

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C.I. Mordant Yellow 8: A Technical Guide to Solubility

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **C.I. Mordant Yellow 8** (CAS 6359-83-7), an azo dye. The information presented herein is intended to support research, development, and quality control activities where this compound is utilized.

Core Properties of C.I. Mordant Yellow 8

- Chemical Name: Disodium 2-[[4,5-dihydro-3-methyl-5-oxo-1-(4-sulfonatophenyl)-1H-pyrazol-4-yl]azo]benzoate
- C.I. Name: Mordant Yellow 8
- CAS Number: 6359-83-7
- Molecular Formula: $C_{17}H_{12}N_4Na_2O_6S$ [\[1\]](#)[\[2\]](#)
- Molecular Weight: 446.34 g/mol [\[1\]](#)
- Appearance: Yellow to red-light yellow powder [\[1\]](#)[\[2\]](#)[\[3\]](#)

Solubility Profile

C.I. Mordant Yellow 8 is a synthetic dye with specific solubility properties that dictate its applications, particularly in the textile, leather, and paper industries.[\[3\]](#)

Quantitative Solubility Data

The solubility of **C.I. Mordant Yellow 8** in water has been determined quantitatively. This information is crucial for preparing solutions of known concentrations for various experimental and industrial processes.

Solvent	Temperature	Solubility
Water	20°C	14.4 g/L

Table 1: Quantitative solubility of **C.I. Mordant Yellow 8** in water.[\[1\]](#)[\[3\]](#)

Qualitative Solubility in Various Solvents

While precise quantitative data for solvents other than water is not readily available in the literature, qualitative descriptions of the solubility of **C.I. Mordant Yellow 8** have been reported.

Solvent	Solubility Description
Water	Soluble [1] [2] [3]
Ethanol	Slightly Soluble [1] [2] [3]
Other Organic Solvents	Insoluble [1] [2] [3]

Table 2: Qualitative solubility of **C.I. Mordant Yellow 8** in different solvents.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye such as **C.I. Mordant Yellow 8**. This method is based on the principle of preparing a saturated solution and determining the concentration of the dissolved solute.

Objective: To determine the solubility of **C.I. Mordant Yellow 8** in a specific solvent at a given temperature.

Materials:

- **C.I. Mordant Yellow 8**
- Selected solvent (e.g., deionized water, ethanol)
- Volumetric flasks
- Beakers
- Magnetic stirrer and stir bars
- Constant temperature water bath or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Spectrophotometer
- Cuvettes

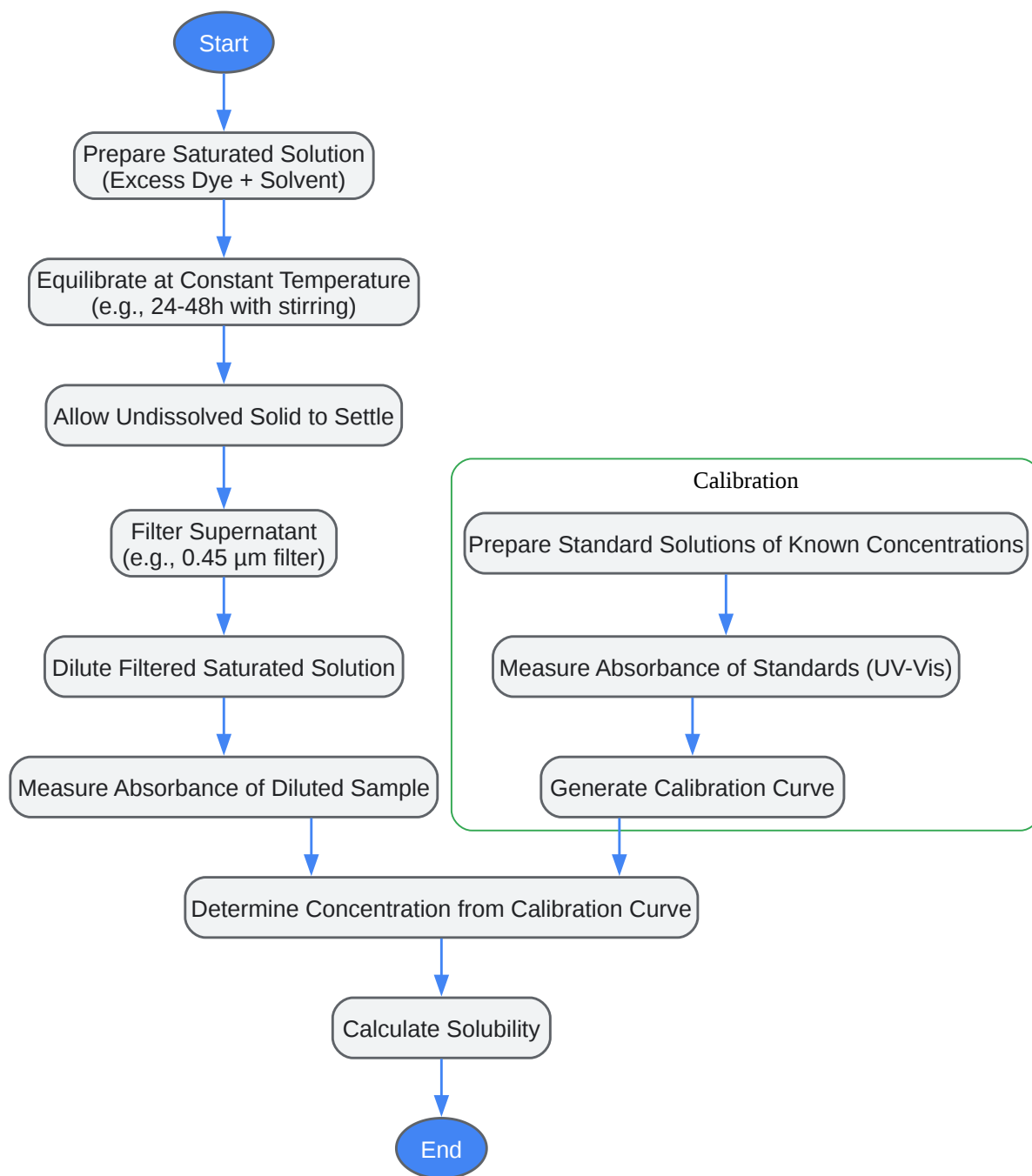
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **C.I. Mordant Yellow 8** to a known volume of the solvent in a beaker. The excess is to ensure that a saturated solution is formed.
 - Place the beaker in a constant temperature bath set to the desired temperature (e.g., 20°C).
 - Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:

- Allow the solution to stand undisturbed at the constant temperature for a few hours to allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Filter the sample through a syringe filter (e.g., 0.45 μm) to remove any suspended particles. This step is critical to ensure that only the dissolved dye is measured.
- Concentration Determination (Using UV-Vis Spectrophotometry):
 - Prepare a series of standard solutions of **C.I. Mordant Yellow 8** of known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) to generate a calibration curve (Absorbance vs. Concentration).
 - Accurately dilute a known volume of the filtered saturated solution with the solvent to bring its absorbance within the range of the calibration curve.
 - Measure the absorbance of the diluted sample.
 - Use the calibration curve to determine the concentration of the diluted sample and then calculate the concentration of the original saturated solution.
- Calculation of Solubility:
 - The concentration of the saturated solution represents the solubility of **C.I. Mordant Yellow 8** in the chosen solvent at the specified temperature. The solubility is typically expressed in g/L or mol/L.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the experimental determination of dye solubility.



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A generalized workflow for determining the solubility of a dye.

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